

Safety and Handling of PAd-DalPhos Powder: An In-depth Technical Guide

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Compound of Interest

Compound Name: PAd-DalPhos

Cat. No.: B6306810

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **PAd-DalPhos** powder, a widely used phosphine ligand in cross-coupling catalysis. The following sections detail its chemical and physical properties, potential hazards, safe handling procedures, and relevant experimental protocols.

Chemical and Physical Properties

PAd-DalPhos, with the full chemical name 1,3,5,7-Tetramethyl-8-(2-di-o-tolylphosphinophenyl)-2,4,6-trioxa-8-phosphaadamantane, is a solid phosphine ligand.^[1] Its key properties are summarized in the table below.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₃₀ H ₃₄ O ₃ P ₂ | [1] |
| Molecular Weight | 504.54 g/mol | [1] |
| Appearance | White to off-white powder or crystals | [1] |
| CAS Number | 1902911-38-9 | [1] |

Safety and Hazard Information

While a comprehensive toxicological profile for **PAd-DalPhos** is not readily available, it is classified as a combustible solid.^[1] Standard precautions for handling chemical powders should be strictly followed.

Hazard Identification and Classification

| Hazard Class | Classification | Source |
|-----------------|---|----------------|
| Physical Hazard | Combustible Solid, Class 11 | ^[1] |
| Health Hazard | WGK 3 (Water Hazard Class 3 - severely hazardous for water) | ^[1] |

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention. |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |

Fire-Fighting Measures

| Extinguishing Media | Unsuitable Extinguishing Media | Specific Hazards |
|---|--|---|
| Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. | Do not use a solid water stream as it may scatter and spread the fire. | Emits toxic fumes under fire conditions (carbon oxides, phosphorus oxides). |

Handling and Storage

Proper handling and storage of **PAd-DalPhos** powder are crucial to maintain its integrity and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

| Protection Type | Recommendation |
|------------------------|--|
| Eye/Face Protection | Safety glasses with side-shields conforming to EN166. |
| Skin Protection | Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. |
| Body Protection | Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. |
| Respiratory Protection | For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). |

Storage and Disposal

| Condition | Recommendation |
|-----------|--|
| Storage | Keep container tightly closed in a dry and well-ventilated place. Store under inert gas. Air sensitive. |
| Disposal | Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. |

Experimental Protocols

PAd-DalPhos is a versatile ligand for various cross-coupling reactions, most notably nickel-catalyzed C-N bond formation (Buchwald-Hartwig amination).^{[2][3][4]}

General Procedure for Nickel-Catalyzed Amination of Aryl Chlorides

This protocol is a representative example of the use of **PAd-DalPhos** in a nickel-catalyzed cross-coupling reaction.

Reaction Setup:

- An oven-dried Schlenk tube containing a magnetic stir bar is charged with the nickel precursor (e.g., $\text{Ni}(\text{COD})_2$ or a suitable $\text{Ni}(\text{II})$ salt), **PAd-DalPhos** ligand, and the base (e.g., NaOtBu , K_3PO_4).
- The tube is sealed with a rubber septum, and the atmosphere is replaced with an inert gas (e.g., argon or nitrogen) by evacuating and backfilling three times.
- The aryl chloride and the amine are added sequentially via syringe.
- Anhydrous, degassed solvent (e.g., toluene, dioxane) is added via syringe.

Reaction Execution:

- The reaction mixture is stirred at the desired temperature (ranging from room temperature to elevated temperatures, depending on the substrates) for the specified time.
- The progress of the reaction is monitored by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).

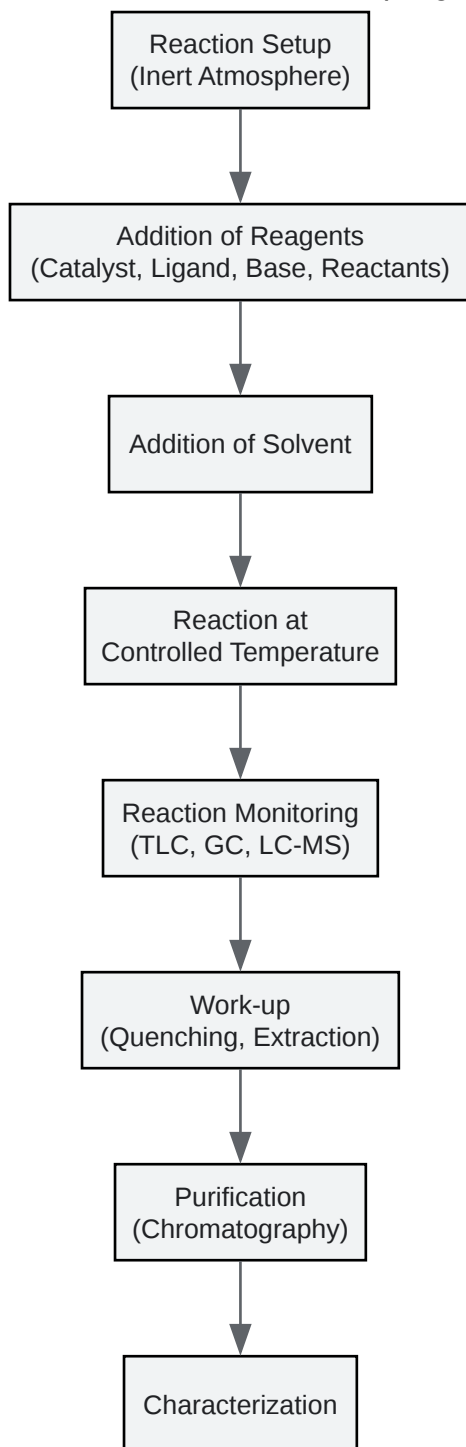
Work-up and Purification:

- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is diluted with a suitable organic solvent (e.g., ethyl acetate) and filtered through a pad of Celite® to remove insoluble salts.
- The filtrate is concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired N-arylated product.

Visualizations

The following diagrams illustrate key conceptual workflows related to the use of **PAd-DalPhos** in catalysis.

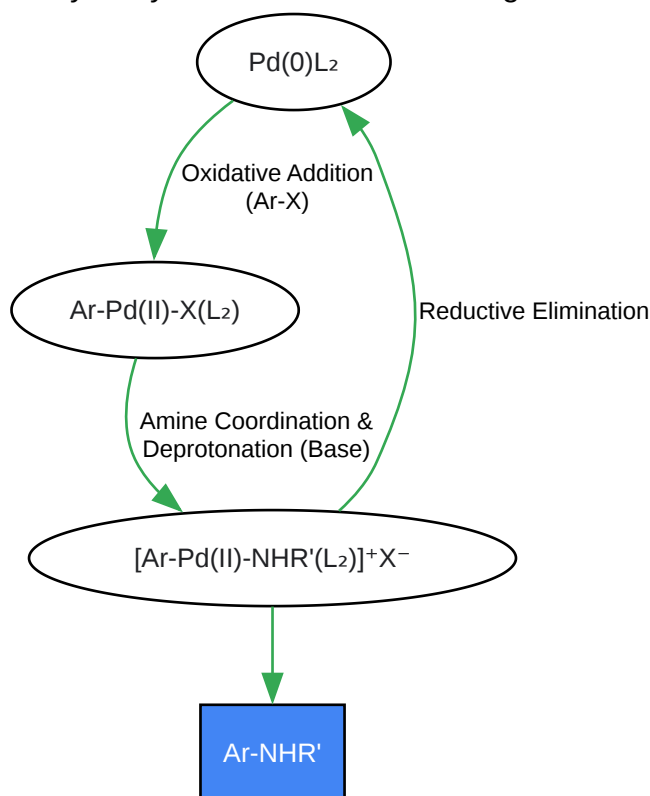
General Workflow for a Cross-Coupling Reaction



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Caption: A typical experimental workflow for a cross-coupling reaction.

Catalytic Cycle for Buchwald-Hartwig Amination



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Caption: A simplified catalytic cycle for the Buchwald-Hartwig amination.

This guide is intended to provide essential safety and handling information for **PAd-DalPhos** powder. It is not a substitute for a thorough understanding of the specific hazards of the chemicals and procedures involved in any given experiment. Always consult the relevant Safety Data Sheets (SDS) and perform a comprehensive risk assessment before commencing any new work.

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- To cite this document: BenchChem. [Safety and Handling of PAd-DalPhos Powder: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6306810#safety-and-handling-of-pad-dalpos-powder]

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